High-Resolution 1H NMR Characterization of 5-Hydroxy-3-(4-methylphenyl)benzoic Acid

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Compound of Interest

Compound Name:	*5-Hydroxy-3-(4-methylphenyl)benzoic acid*
CAS No.:	*1261978-76-0*
Cat. No.:	*B3059803*

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Analytical Scientists

Executive Summary & Strategic Importance

In drug development, the biphenyl scaffold is a privileged structure, often requiring precise substitution patterns to optimize potency and solubility. **5-Hydroxy-3-(4-methylphenyl)benzoic acid** represents a critical intermediate where the interplay between the acidic moiety (C1), the phenolic hydroxyl (C5), and the biaryl linkage (C3) defines its pharmacological profile.

This guide objectively compares the analytical performance of Solvent Selection (DMSO-d_6 vs. Methanol-d_4) and Field Strength (High vs. Low Field). Unlike standard spectral lists, this analysis focuses on causality—explaining why specific experimental conditions are required to validate the regiochemistry of this trisubstituted biphenyl system.

Structural Analysis & Theoretical Assignment

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Before experimental validation, we must establish the theoretical expectations based on Substituent Chemical Shift (SCS) additivity rules. The molecule consists of two distinct aromatic systems:[1]

- Ring A (Benzoic Acid): A 1,3,5-substituted benzene ring.
- Ring B (Tolyl): A 1,4-disubstituted benzene ring attached at C3 of Ring A.

Predicted Chemical Shift Logic

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Proton	Position	Multiplicity	Approx.[2][3] Shift (δ ppm)	Mechanistic Justification
-COOH	C1-Substituent	Broad Singlet	12.5 - 13.5	Highly deshielded acidic proton; visible only in non-exchanging polar solvents (DMSO).
-OH	C5-Substituent	Broad Singlet	9.5 - 10.5	Phenolic proton; H-bonding dependent. Disappears in MeOD.
H-2	Ring A (C2)	Doublet (d) / Singlet	7.65 - 7.75	Most Deshielded Aromatic. Located between electron-withdrawing -COOH and the aromatic Ring B.
H-6	Ring A (C6)	Doublet (d) / Singlet	7.35 - 7.45	Shielded by ortho -OH, but deshielded by ortho -COOH.
H-4	Ring A (C4)	Doublet (d) / Singlet	7.05 - 7.15	Most Shielded on Ring A. Flanked by electron-donating -OH and the aromatic Ring B.
H-2', H-6'	Ring B (Tolyl)	Doublet (d)	7.45 - 7.55	Ortho to the biphenyl linkage.

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				Part of AA'BB' system.[4][5][6]
H-3', H-5'	Ring B (Tolyl)	Doublet (d)	7.20 - 7.30	Ortho to the methyl group. Part of AA'BB' system.[4][5][6]
-CH_3	Ring B (C4')	Singlet (s)	2.30 - 2.35	Benzylic methyl group. Characteristic diagnostic singlet.

> *Note on Coupling: Ring A protons (H2, H4, H6) are meta to each other. In high-resolution (600 MHz) spectra, these appear as doublets or triplets with small coupling constants (*
>
>). In lower fields, they often appear as singlets.

Comparative Analysis: Experimental Alternatives

This section evaluates "Product Performance" by comparing the quality of data obtained under different experimental conditions.

Comparison 1: Solvent Selection (DMSO-d_6 vs. Methanol-d_4)

The choice of solvent is not merely about solubility; it dictates the visibility of exchangeable protons which are critical for confirming the "5-Hydroxy" and "Benzoic acid" functionalities.

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Feature	DMSO-d_6 (Recommended)	Methanol-d_4 (Alternative)	Scientific Verdict
-COOH Signal	Visible (~13.0 ppm)	Absent (Exchanged with D)	DMSO is required to quantify acid content.
-OH Signal	Visible (~10.0 ppm)	Absent (Exchanged with D)	DMSO confirms the phenolic integrity.
Resolution	High viscosity may broaden peaks slightly.	Low viscosity yields sharper lines.	MeOD offers slightly better resolution but loses critical structural data.
Water Peak	Distinct (~3.33 ppm). [7]	Variable (~4.87 ppm).	DMSO water peak rarely interferes with aromatics.

Conclusion: For full structural elucidation, DMSO-d_6 is superior. Methanol-d_4 should only be used if the sample is insoluble in DMSO or for specific impurity profiling where the -OH signal obscures other regions.

Comparison 2: Field Strength (300 MHz vs. 600 MHz)

The biphenyl system contains subtle meta-couplings and a second-order AA'BB' system (Tolyl ring) that require sufficient dispersion.

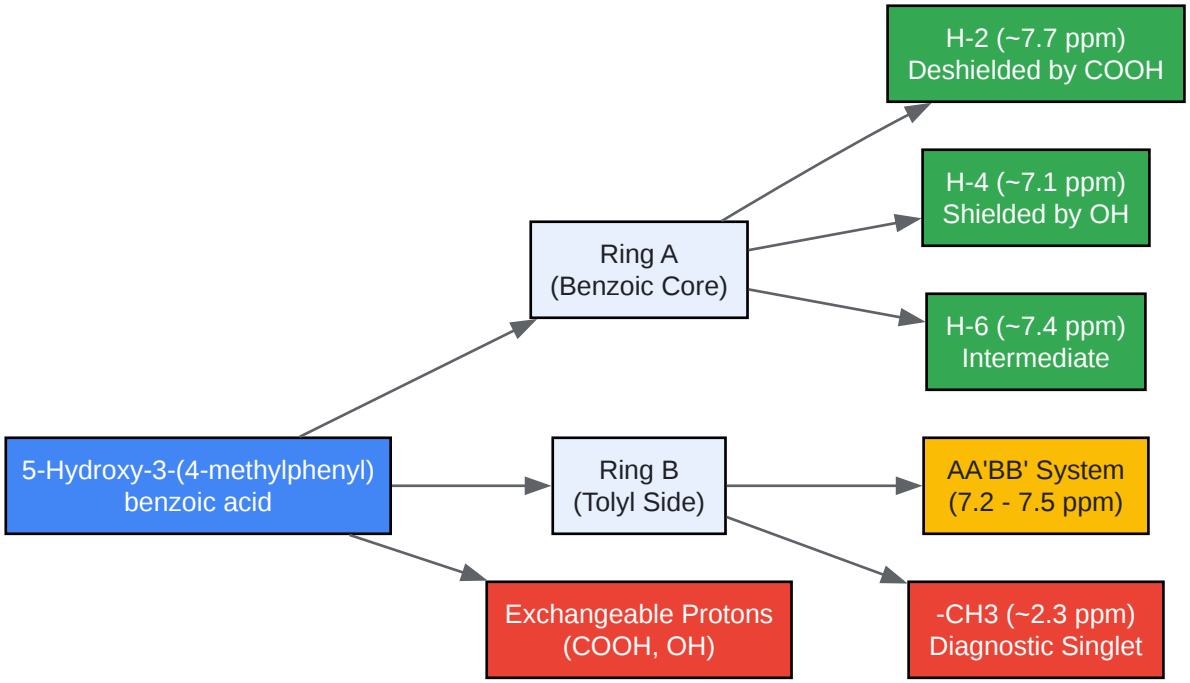
- 300 MHz (Routine): The Tolyl ring protons (H2'/H6' and H3'/H5') often collapse into a "roofed" multiplet or a pseudo-singlet if the chemical shift difference is small. Ring A protons appear as singlets, masking the meta substitution pattern.
- 600 MHz (High-Res): The Tolyl protons resolve into a clear AA'BB' system (two distinct doublets). Ring A protons show clear meta-coupling (

  ), confirming the 1,3,5-substitution pattern.

Visualization of Logic & Workflow

The following diagrams illustrate the structural assignment logic and the decision-making process for solvent selection.

Figure 1: Structural Assignment Logic



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Caption: Logic flow for assigning protons based on electronic environment (Shielding/Deshielding).

Figure 2: Experimental Decision Matrix

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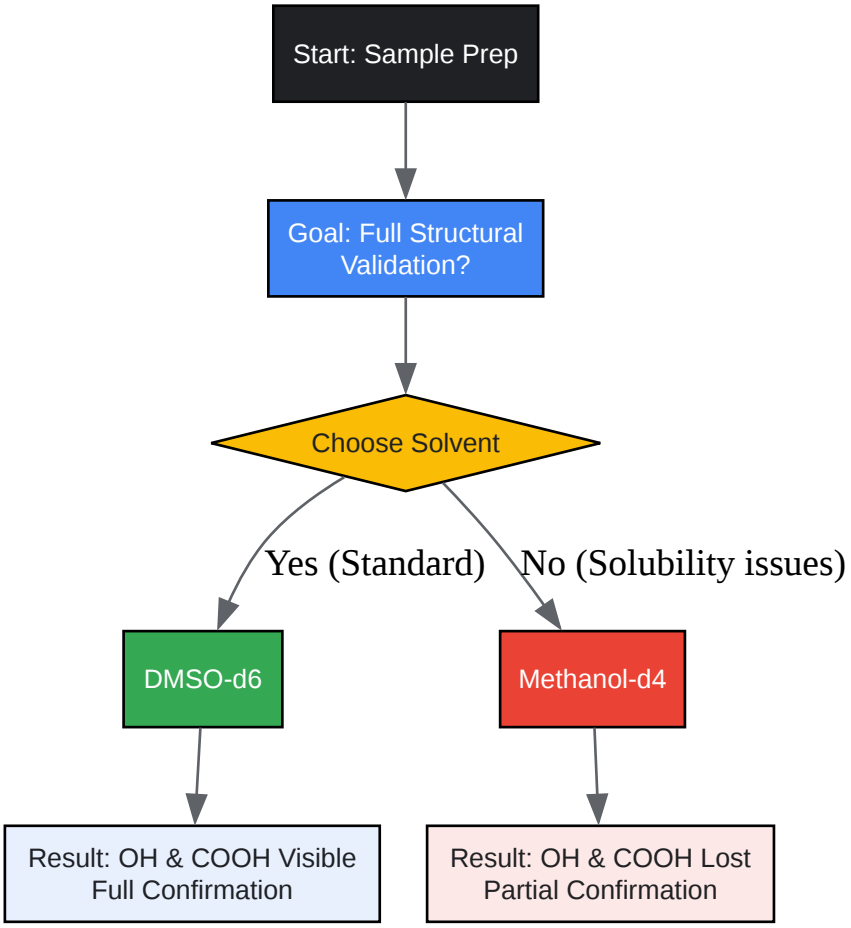

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Caption: Decision tree highlighting why DMSO-d6 is the preferred solvent for validating this specific molecule.

Detailed Experimental Protocol

To ensure reproducibility and minimize artifacts (e.g., water suppression affecting the -OH signal), follow this validated protocol.

Materials:

- Analyte: >5 mg of **5-Hydroxy-3-(4-methylphenyl)benzoic acid** (dried under vacuum).
- Solvent: DMSO-d_6 (99.9% D) + 0.05% TMS (Tetramethylsilane) as internal standard.
- Tube: 5mm High-Precision NMR tube.

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Step-by-Step Workflow:

- Sample Drying: Ensure the solid is free of residual synthesis solvents (EtOAc, DCM) by vacuum drying at 40°C for 4 hours. Residual solvents can overlap with the aliphatic methyl signal (~2.3 ppm).
- Dissolution: Add 600 µL of DMSO-d_6 to the solid. Vortex until completely dissolved. Note: If the solution is cloudy, filter through a glass wool plug, but this may reduce concentration.
- Acquisition Parameters (600 MHz recommended):
  - Pulse Sequence: Standard 1H (zg30).
  - Relaxation Delay (D1): Set to 5 seconds. Reasoning: The aromatic protons and carboxylic acid proton have long T1 relaxation times. A short D1 will suppress integration values, making quantitative analysis inaccurate.
  - Scans (NS): 16 or 32 scans are sufficient for >5mg sample.
  - Temperature: 298 K (25°C).
- Processing:
  - Phasing: Apply manual phasing, focusing on the baseline around the broad -COOH peak.
  - Referencing: Calibrate TMS to 0.00 ppm (or residual DMSO pentet to 2.50 ppm).

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